

An In-depth Technical Guide to the Safe Handling of 1,9-Decadiyne

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Compound of Interest

Compound Name: 1,9-Decadiyne

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This guide provides comprehensive safety and handling information for **1,9-decadiyne**, a reactive terminal diyne used in chemical synthesis. Adherence to these protocols is critical to ensure personnel safety and prevent adverse environmental impact.

Chemical and Physical Properties

1,9-Decadiyne is a flammable liquid and vapor.^{[1][2]} Its physical and chemical properties are summarized below, providing essential data for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄	[1][3][4]
Molecular Weight	134.22 g/mol	[1]
Appearance	Clear, colorless to yellow liquid	[3][4]
Boiling Point	80-81 °C (at 10 mmHg)	[3]
Melting Point	-6.35 °C (estimate)	[3]
Flash Point	60 °C	[3]
Density	0.822 g/cm ³	[2][3]
Water Solubility	Insoluble	[3]
Vapor Pressure	1.04 mmHg (at 25 °C)	[3]

Hazard Identification and Classification

1,9-Decadiyne is classified as a hazardous substance with the following GHS classifications:

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1][2]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Danger[1][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,9-decadiyne** to minimize exposure risk.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[5]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.	[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[5]

Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

Handling:

- Handle in a well-ventilated place.[5]
- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools.[5][6]
- Prevent fire caused by electrostatic discharge.[5]
- Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[5][6][7]

- Ground/bond container and receiving equipment.[5][6][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[5][6]
- Store in a "Flammables area".[6]

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures:

Exposure Route	First Aid Protocol	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[5]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[5]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Firefighting Instructions: Wear a self-contained breathing apparatus for firefighting if necessary.[5]

Accidental Release Measures:

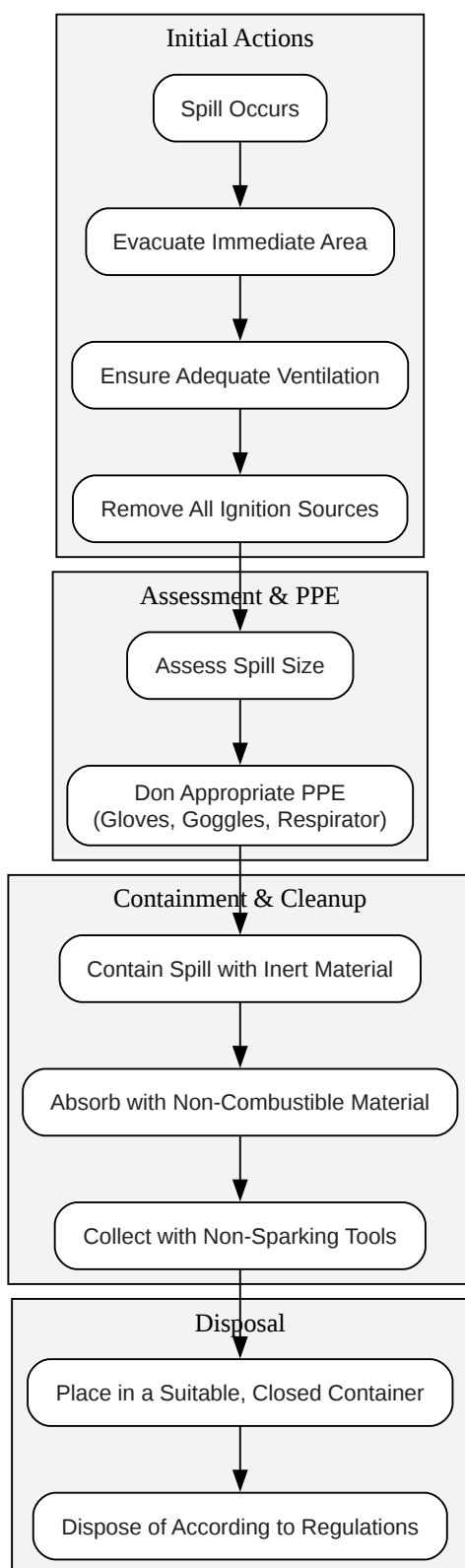
- Personal Precautions: Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment. Ensure adequate ventilation. Remove all sources

of ignition. Evacuate personnel to safe areas.[\[5\]](#)

- Environmental Precautions: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[\[5\]](#)
- Methods for Cleaning Up: Collect and arrange disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#)

Experimental Workflow: Handling a 1,9-Decadiyne Spill

The following diagram illustrates the logical workflow for safely managing a spill of **1,9-decadiyne**.



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Caption: Workflow for managing a **1,9-decadiyne** spill.

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